

How to dissolve and prepare L803-mts for experiments.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L803-mts

Cat. No.: B8633675

[Get Quote](#)

Application Notes and Protocols for L803-mts

For Researchers, Scientists, and Drug Development Professionals

Introduction

L803-mts is a selective, cell-permeable peptide inhibitor of Glycogen Synthase Kinase-3 (GSK-3).[1][2][3] It functions as a substrate-competitive inhibitor with an IC₅₀ of 40 μM.[4] Due to its role in various signaling pathways, including Wnt/β-catenin and mTOR, **L803-mts** has been utilized in research related to neurodegenerative diseases like Alzheimer's, cancer, and metabolic disorders.[1][5][6][7] This document provides detailed protocols for the dissolution, preparation, and experimental application of **L803-mts**.

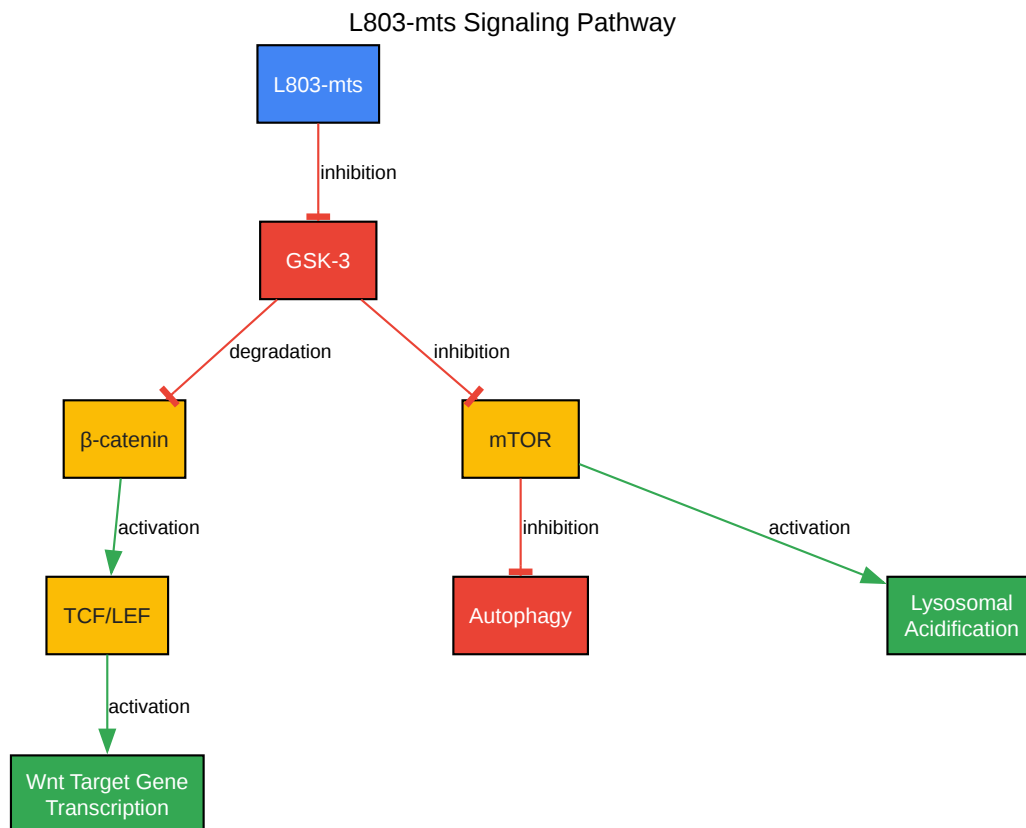
Physicochemical Properties and Storage

A summary of the key physicochemical properties of **L803-mts** is presented in the table below.

Property	Value	Reference
CAS Number	1043881-55-5	[1][2]
Molecular Formula	C ₆₆ H ₁₁₀ N ₁₅ O ₂₀ P	[2][3]
Molecular Weight	1464.64 g/mol	[2][3]
Appearance	White to off-white solid	
Purity	>98%	[1]
Solubility	Soluble to 1 mg/mL in 20% acetonitrile/waterSoluble to 5 mg/mL in DMSO	[1][8]
Storage	Store powder at -20°C. Stock solutions can be stored at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[2]

Signaling Pathway of L803-mts

L803-mts primarily targets GSK-3, a key kinase in multiple signaling pathways. By inhibiting GSK-3, **L803-mts** can modulate downstream cellular processes.



[Click to download full resolution via product page](#)

Caption: **L803-mts** inhibits GSK-3, leading to downstream effects on Wnt and mTOR pathways.

Experimental Protocols

Preparation of Stock Solutions

This protocol describes how to prepare a stock solution of **L803-mts**. It is crucial to use high-purity solvents to maintain the integrity of the compound.

Materials:

- **L803-mts** powder
- Dimethyl sulfoxide (DMSO), cell culture grade

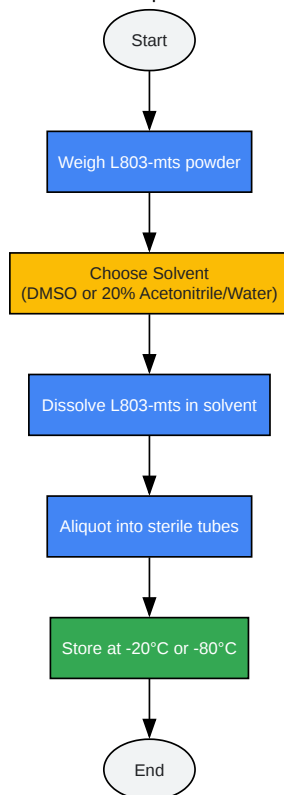
- 20% Acetonitrile in sterile water
- Sterile, conical-bottom polypropylene tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Solvent Selection: Choose the appropriate solvent based on the experimental requirements. DMSO is suitable for most cell culture applications, while 20% acetonitrile/water may be preferred for certain in vivo or biochemical assays.
- Calculating the required amount of solvent: To prepare a 1 mg/mL stock solution, use the following formula: $\text{Volume of Solvent (mL)} = \text{Weight of L803-mts (mg)} / 1 \text{ (mg/mL)}$
- Dissolution:
 - Aseptically add the calculated volume of the chosen solvent to the vial containing the **L803-mts** powder.
 - Vortex briefly until the powder is completely dissolved. Gentle warming (37°C) may aid dissolution in DMSO.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).
 - Avoid repeated freeze-thaw cycles.

Stock Solution Preparation Workflow:

Stock Solution Preparation Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Inhibition of Glycogen Synthase Kinase-3 Ameliorates β -Amyloid Pathology and Restores Lysosomal Acidification and Mammalian Target of Rapamycin Activity in the Alzheimer Disease Mouse Model: IN VIVO AND IN VITRO STUDIES - PMC [pmc.ncbi.nlm.nih.gov]
- 2. gskure.com [gskure.com]
- 3. medchemexpress.com [medchemexpress.com]

- 4. Long-term treatment with novel glycogen synthase kinase-3 inhibitor improves glucose homeostasis in ob/ob mice: molecular characterization in liver and muscle - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Inhibition of glycogen synthase kinase-3 ameliorates β -amyloid pathology and restores lysosomal acidification and mammalian target of rapamycin activity in the Alzheimer disease mouse model: in vivo and in vitro studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. L803-mts | CAS 1043881-55-5 | Tocris Bioscience [tocris.com]
- 7. cohesionbio.com [cohesionbio.com]
- 8. broadpharm.com [broadpharm.com]
- To cite this document: BenchChem. [How to dissolve and prepare L803-mts for experiments.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8633675#how-to-dissolve-and-prepare-l803-mts-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com